

# Introduction to MEGA-10 Detergent

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

[Get Quote](#)

MEGA-10, or n-Decanoyl-N-methyl-D-glucamine, is a non-ionic glucamide detergent. Its key feature is a hydrophilic head group derived from glucamine, making it particularly suitable for working with membrane proteins [1] [2]. The properties of MEGA-10 strike a balance between effective solubilization and maintaining protein function, which is critical for studies on protein structure and activity [1].

## Physical & Chemical Properties

The table below summarizes the key quantitative properties of MEGA-10:

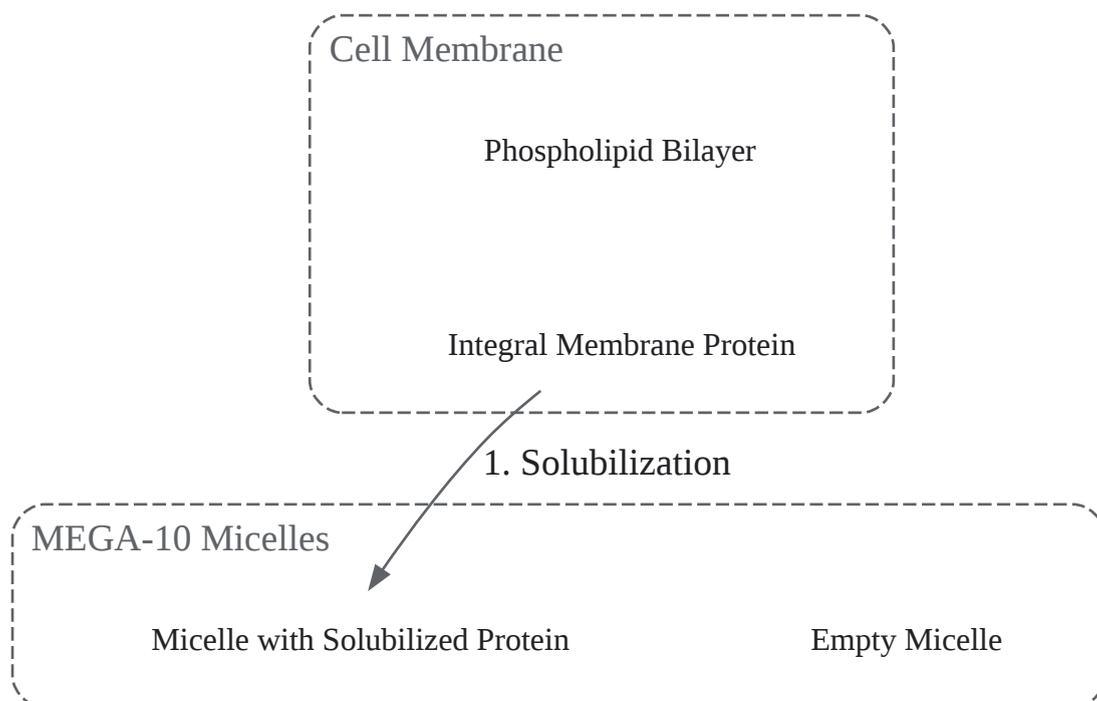
Property	Specification
Molecular Formula	$C_{17}H_{35}NO_6$ [1] [3] [2]
Molecular Weight	349.46 g/mol (350 is also commonly listed) [1] [3] [2]
Critical Micelle Concentration (CMC)	6-7 mM [3] [2]
Type	Non-ionic [1] [3]
Appearance	White powder or granules [1]
Solubility	Water soluble [3]

Property	Specification
UV Transparency	Transparent in the UV region [1]

A critical feature of MEGA-10 is its relatively **high CMC value** (6-7 mM). Detergents with high CMC form micelles that are easier to remove via dilution or dialysis, which is a crucial step in many protein purification workflows [1] [3].

## Application Notes and Experimental Protocols

MEGA-10 is primarily used for the initial solubilization and extraction of membrane proteins from lipid bilayers. The following diagram illustrates the conceptual process of how MEGA-10 interacts with a cell membrane to solubilize proteins.



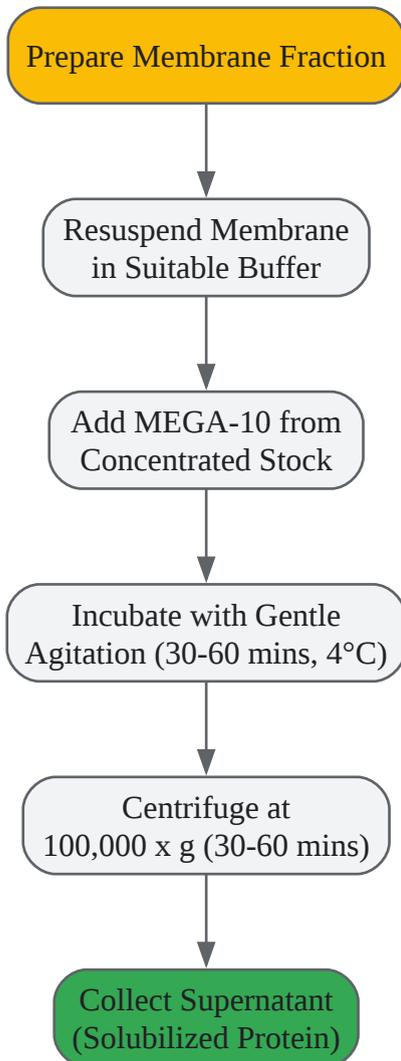
[Click to download full resolution via product page](#)

The diagram above shows how MEGA-10 molecules (yellow) disrupt the phospholipid bilayer and form mixed micelles that contain the now-solubilized membrane protein, allowing it to be studied in an aqueous

solution [1].

## Detailed Protocol: Solubilization of Membrane Proteins

Here is a generalized step-by-step protocol for using MEGA-10 to solubilize membrane proteins.



[Click to download full resolution via product page](#)

### Materials:

- Membrane preparation (e.g., cell lysate pellet or purified membranes)
- MEGA-10 detergent powder [1]
- Suitable buffer (e.g., 20 mM Tris-HCl, 150 mM NaCl, pH 7.4)
- Laboratory equipment (centrifuge, rocker, ice bucket)

**Procedure:**

- **Preparation:** Resuspend the membrane pellet in an appropriate cold (4°C) buffer. Keep samples on ice whenever possible.
- **Detergent Addition:** Add a concentrated stock solution of MEGA-10 directly to the membrane suspension. The optimal working concentration must be determined empirically but should be **well above its CMC of 6-7 mM** (e.g., a starting point of 10-20 mM is reasonable) [1]. A typical detergent-to-protein ratio (w/w) for screening starts at 1:1.
- **Solubilization:** Incubate the mixture for 30 to 60 minutes on a rocking or rotating platform in a cold room (4°C). This allows the detergent to incorporate into the membrane and solubilize the proteins.
- **Separation:** Centrifuge the solution at a high speed (e.g., 100,000 x g) for 30-60 minutes at 4°C. This pellets the insoluble material, including lipids and non-solubilized proteins.
- **Collection:** Carefully collect the supernatant, which now contains the solubilized membrane proteins stabilized by MEGA-10 micelles.

**Important Considerations:**

- **Concentration Optimization:** The optimal concentration of MEGA-10 is protein-dependent. It is recommended to perform a solubilization screen testing a range of MEGA-10 concentrations and detergent-to-protein ratios to maximize yield and maintain activity [1].
- **Purity and Stability:** MEGA-10 has a purity of >98% and is typically stored as a powder at -20°C [1] [2]. Prepare stock solutions in pure water, which should be clear and colorless [1].
- **Detergent Removal:** After purification, MEGA-10 can be easily removed by dialyzing the sample against a large volume of detergent-free buffer, thanks to its high CMC [1].

## Critical Points for Researchers

- **Activity Preservation:** A key advantage of MEGA-10 is that it is generally non-denaturing, making it a good first choice for solubilizing proteins whose activity must be preserved [1].
- **Compatibility with Downstream Analysis:** MEGA-10 is non-ionic, making it compatible with ion-exchange chromatography. It is also transparent in the UV range, allowing for UV-spectrophotometric protein quantification without interference [1].
- **Thermodynamic Behavior:** Be aware that the micellization behavior of MEGA-10 is temperature-dependent. Its CMC reaches a minimum at a specific temperature, which can affect solubilization efficiency [4].

## Conclusion

MEGA-10 is a versatile and mild non-ionic detergent that is particularly useful for the initial solubilization of membrane proteins. Its high CMC and minimal denaturing properties make it an excellent tool for researchers aiming to isolate functional membrane proteins for structural and biochemical studies.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Detergent MEGA-10 | CAS 85261-20-7 Dojindo [[dojindo.com](http://dojindo.com)]
2. MEGA-10 | Avanti Research | 85261-20-7 [[avantiresearch.com](http://avantiresearch.com)]
3. | AAT Bioquest MEGA 10 Detergent [[aatbio.com](http://aatbio.com)]
4. Critical evaluation of micellization behavior of nonionic ... [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Introduction to MEGA-10 Detergent]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572507#mega-10-non-ionic-detergent-uses>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)